

Precision Analytics of 2-Methyladenosine (): From Synthetic Standards to Biological Quantification

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Compound of Interest

Compound Name: 2-Methylaminoadenosine

Cat. No.: B1213688

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Executive Summary & Core Directive

2-Methyladenosine (

) is a modified nucleoside primarily located at position 37 of tRNAs and position 2503 of 23S rRNA. Unlike its ubiquitous isomer

-methyladenosine (

),

serves a distinct structural role: it stabilizes the codon-anticodon interaction and prevents frameshifting during translation.

The Analytical Challenge:

is isobaric (MW 281.27 Da) with three other biologically relevant modifications:

- -methyladenosine (

)[1][2][3][4][5]

- 1-methyladenosine (

)
- 2'-O-methyladenosine (

)[3]

Core Directive: This guide provides a rigorous framework for using synthetic

as a reference standard. The protocol prioritizes chromatographic resolution over mass spectrometry alone, as MS/MS fragmentation patterns for base-methylated isomers (

,

,

) are often indistinguishable.

Chemical Handling & Standard Preparation

Physical Properties & Storage

Synthetic

is hydrophobic relative to canonical adenosine due to the methyl group on the Watson-Crick face.

- Molecular Formula:[ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">](#)
- Molecular Weight: 281.27 g/mol [6]
- Solubility: Soluble in DMSO (up to 50 mM); moderately soluble in warm water (

).
- Stability: Stable at

as a dry powder (2 years). Avoid acidic conditions (pH < 4) for prolonged periods to prevent depurination.

Stock Solution Protocol

Goal: Create a verified 10 mM Master Stock.

- Weighing: Accurately weigh 2.81 mg of synthetic into a distinct, amber glass vial (to prevent photo-oxidation).
- Dissolution: Add 1.0 mL of anhydrous DMSO. Vortex for 30 seconds.
- Verification (UV Spectrometry):
 - Dilute 1:1000 in phosphate buffer (pH 7.0).
 - Measure Absorbance at 260 nm.
 - Self-Validation Check: The for is slightly bathochromic (shifted to ~263-264 nm) compared to Adenosine (260 nm). If , suspect contamination or degradation.

Analytical Identification: LC-MS/MS Workflow

This section details the separation of from its isomers. Mass spectrometry alone is insufficient because and both produce the same daughter ion (150.1, the methylated adenine base) upon fragmentation.

The "Isomer Trap" Logic

To validate your signal is , you must prove it is not

or

.

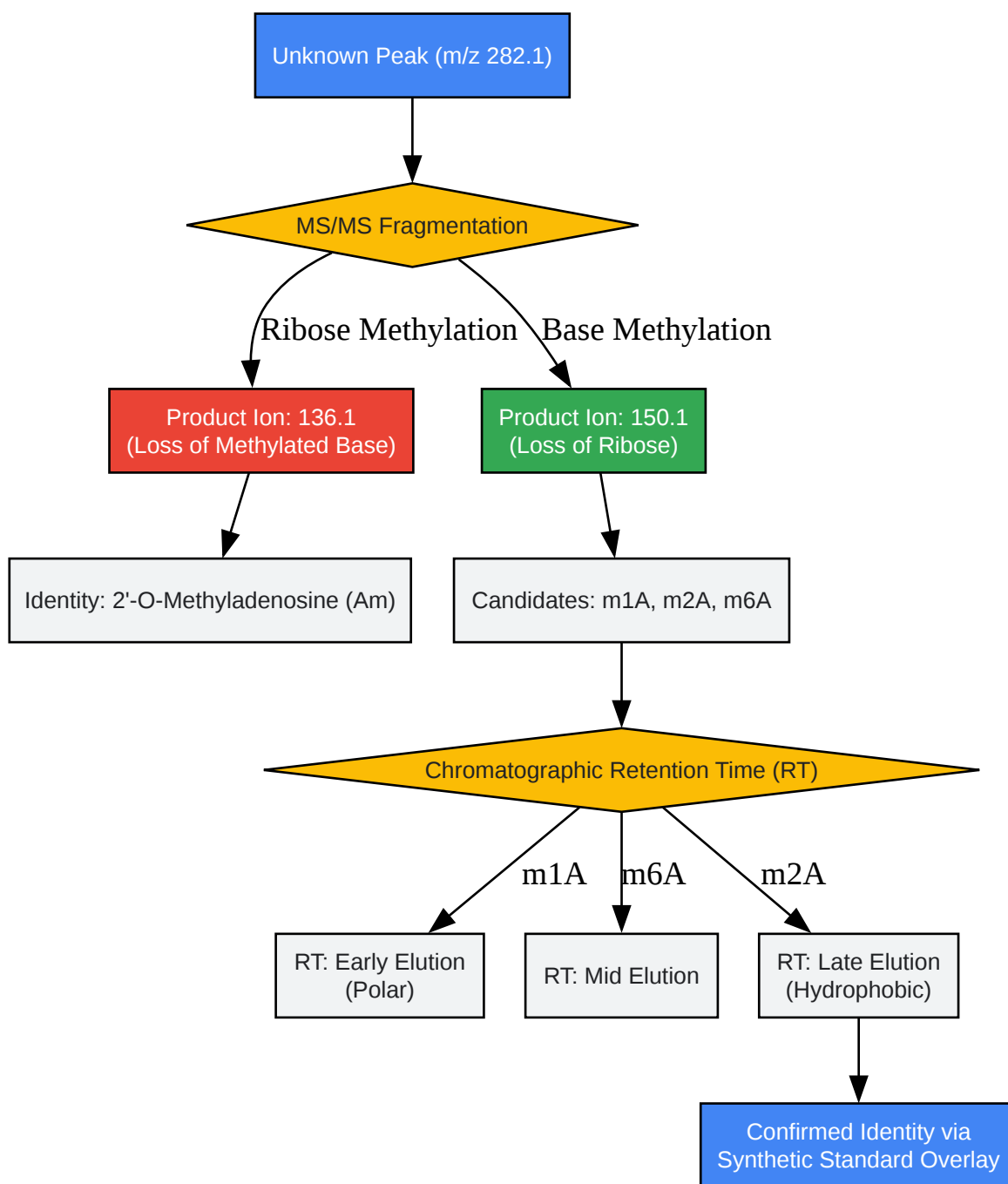
- (Ribose methylation): Retains the methyl group on the sugar. Neutral loss is Adenine (135 Da).

- /

(Base methylation): Lose the ribose (132 Da). Product ion is Methyladenine (150 Da).

- Differentiation: Requires High-Performance Liquid Chromatography (HPLC) retention time (RT) matching against the synthetic standard.

Visualization: Analytical Decision Tree



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Caption: Decision logic for distinguishing isobaric methyladenosine variants. Note that m2A is typically more hydrophobic than m1A due to the positioning of the methyl group.

LC-MS/MS Protocol

Instrument: Triple Quadrupole Mass Spectrometer (e.g., Agilent 6495 or Sciex QTRAP).

Column: Porous Graphitic Carbon (PGC) or High-Strength Silica (HSS T3). Note: C18 is often insufficient for separating m1A from m6A, but PGC resolves all three.

Mobile Phases:

- A: 0.1% Formic Acid in Water (or 10mM Ammonium Acetate pH 5.3).
- B: 0.1% Formic Acid in Acetonitrile.

Gradient (Generic HSS T3):

- 0-2 min: 0% B (Load)
- 2-10 min: 0% -> 15% B (Separation of polar mods)
- 10-15 min: 15% -> 40% B (Elution of hydrophobic mods like
,
)
- 15-20 min: Re-equilibration.

MRM Transitions Table:

Analyte	Precursor ()	Product ()	Collision Energy (V)	Dwell (ms)	Diagnostic Feature
	282.1	150.1	15-20	50	RT Match to Std
	282.1	150.1	15-20	50	Earlier RT than
	282.1	150.1	15-20	50	Earliest RT (Polar)
	282.1	136.1	10-15	50	Unique Fragment
Adenosine	268.1	136.1	10-15	20	Control

Protocol Steps:

- Spike-In: Add isotope-labeled internal standard (
 -Adenosine or deuterated
 if
 specific IS is unavailable) to your RNA digest.
- Injection: Inject 5-10
 L of digested RNA.
- Standard Overlay: In a separate run, inject 1
 M synthetic
 .
- Validation: The peak in the biological sample must align with the synthetic standard within
 min.

Biological Application: tRNA Stability Assays

Synthetic

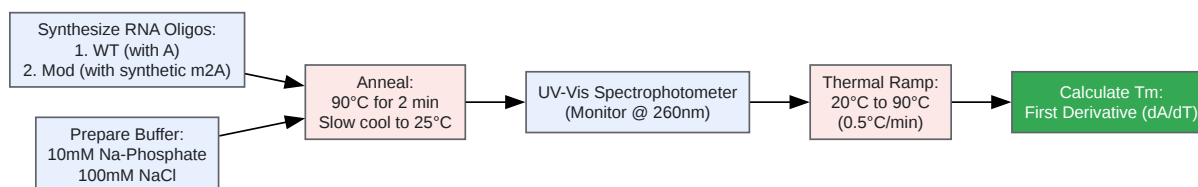
is used to investigate the thermodynamic stability of tRNA.

at position 37 prevents the formation of a "U-turn" structure and maintains the reading frame.

Experimental Workflow: Thermal Denaturation ()

Objective: Quantify the stabilization energy provided by

in a tRNA anticodon stem-loop (ASL).



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Caption: Workflow for determining thermodynamic stability (

) using synthetic m2A oligonucleotides.

Protocol:

- Oligonucleotide Synthesis: Solid-phase synthesis using phosphoramidite.
- Buffer: 10 mM Sodium Phosphate (pH 7.0), 100 mM NaCl.
- Annealing: Heat to 90°C, cool slowly to room temperature to ensure hairpin formation.
- Measurement: Monitor Absorbance (260 nm) while heating from 20°C to 90°C.
- Result:

containing oligomers typically exhibit a lower entropic penalty for stacking, often resulting in a distinct melting profile compared to unmodified Adenosine.

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